

Handling and storage precautions for 4-methylbenzonitrile

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Compound of Interest

Compound Name: *p*-Tolunitrile

Cat. No.: B1678323

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An In-depth Technical Guide to the Safe Handling and Storage of 4-Methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the safe handling and storage of 4-methylbenzonitrile (also known as **p-tolunitrile**), a key intermediate in the pharmaceutical and agrochemical industries.[1] Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

4-Methylbenzonitrile is a beige solid characterized by a benzene ring substituted with a methyl group and a nitrile functional group.[2][3] It is moderately polar and stable under standard conditions.[2]

Table 1: Physical and Chemical Data for 4-Methylbenzonitrile

Property	Value	Reference
CAS Number	104-85-8	[2]
Molecular Formula	C8H7N	[2][3]
Molecular Weight	117.15 g/mol	[3]
Melting Point	85.1 °F (29.5 °C)	[3]
Boiling Point	423.7 °F (217.6 °C) at 760 mmHg	[3]
Flash Point	185 °F (85 °C)	[3]
Density	0.9805 g/cm ³ at 86 °F (30 °C)	[3]
Solubility	Less than 1 mg/mL at 63 °F (17 °C)	[3]

Hazard Identification and Toxicity

4-Methylbenzonitrile is considered moderately toxic if inhaled, ingested, or through skin contact.[2] Acute exposure can lead to irritation of the eyes, skin, and respiratory tract, with symptoms including coughing, headache, and nausea.[2] While not classified as a carcinogen by IARC or the US EPA, it should be handled with care due to potential systemic toxicity.[2]

Table 2: Hazard Statements and Precautionary Measures

Hazard Statement	Precautionary Statement	Reference
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.	[4]
H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	[4]
H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area.	[2]
H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled	P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.	
P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.		[2]
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		[4]

Experimental Protocol for Safe Handling and Dispensing

This protocol outlines the steps for safely handling and dispensing 4-methylbenzonitrile in a laboratory setting.

3.1. Personal Protective Equipment (PPE) Before handling the compound, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield compliant with NIOSH (US) or EN 166 (EU) standards.[4]
- Hand Protection: Chemically resistant gloves. Gloves must be inspected for integrity before use.[4][5]
- Body Protection: A lab coat or chemical-resistant apron. For larger quantities, fire/flammable resistant and impervious clothing is recommended.[5]
- Respiratory Protection: Handling should be done in a well-ventilated area or under a chemical fume hood.[5][6] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[6][7]

3.2. Dispensing Procedure

- Preparation: Ensure the work area, typically a chemical fume hood, is clean and uncluttered. Have all necessary equipment (spatulas, weighing paper, secondary containers) ready.
- Container Handling: Before opening, allow the container to reach room temperature to avoid moisture condensation.
- Dispensing Solid: Carefully open the container. Use a clean spatula to transfer the desired amount of the solid onto weighing paper or into a secondary container. Avoid creating dust. [4][5]
- Container Sealing: Tightly close the main container immediately after dispensing.
- Cleanup: Clean any minor spills immediately. Dispose of contaminated materials (e.g., weighing paper, gloves) in a designated, sealed waste container.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[4]

Storage and Incompatibility

Proper storage is essential to maintain the stability and purity of 4-methylbenzonitrile.

Table 3: Storage Conditions

Parameter	Recommendation	Reference
Temperature	Store in a cool, dry place. [2] [7] Some sources suggest refrigeration. [3] Ideal storage temperature is below 30°C. [2]	
Atmosphere	Store in a well-ventilated area. [2] [5] For long-term stability, storage under an inert gas like nitrogen is recommended. [6]	
Container	Keep in a tightly closed, properly labeled container. [2] [5] [6] [7]	
Incompatibilities	Store away from strong oxidizing agents, strong acids, strong bases, and reducing agents. [2] [6] Also, keep away from foodstuffs. [5] [6]	

Nitriles can react violently with strong oxidizing acids and may polymerize in the presence of some metals.[\[2\]](#) The combination of bases and nitriles can produce hydrogen cyanide gas.[\[2\]](#)

Emergency Procedures

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4] [5] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.	[3] [4] [5] [7]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4] [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4] [5]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[5\]](#)[\[7\]](#)

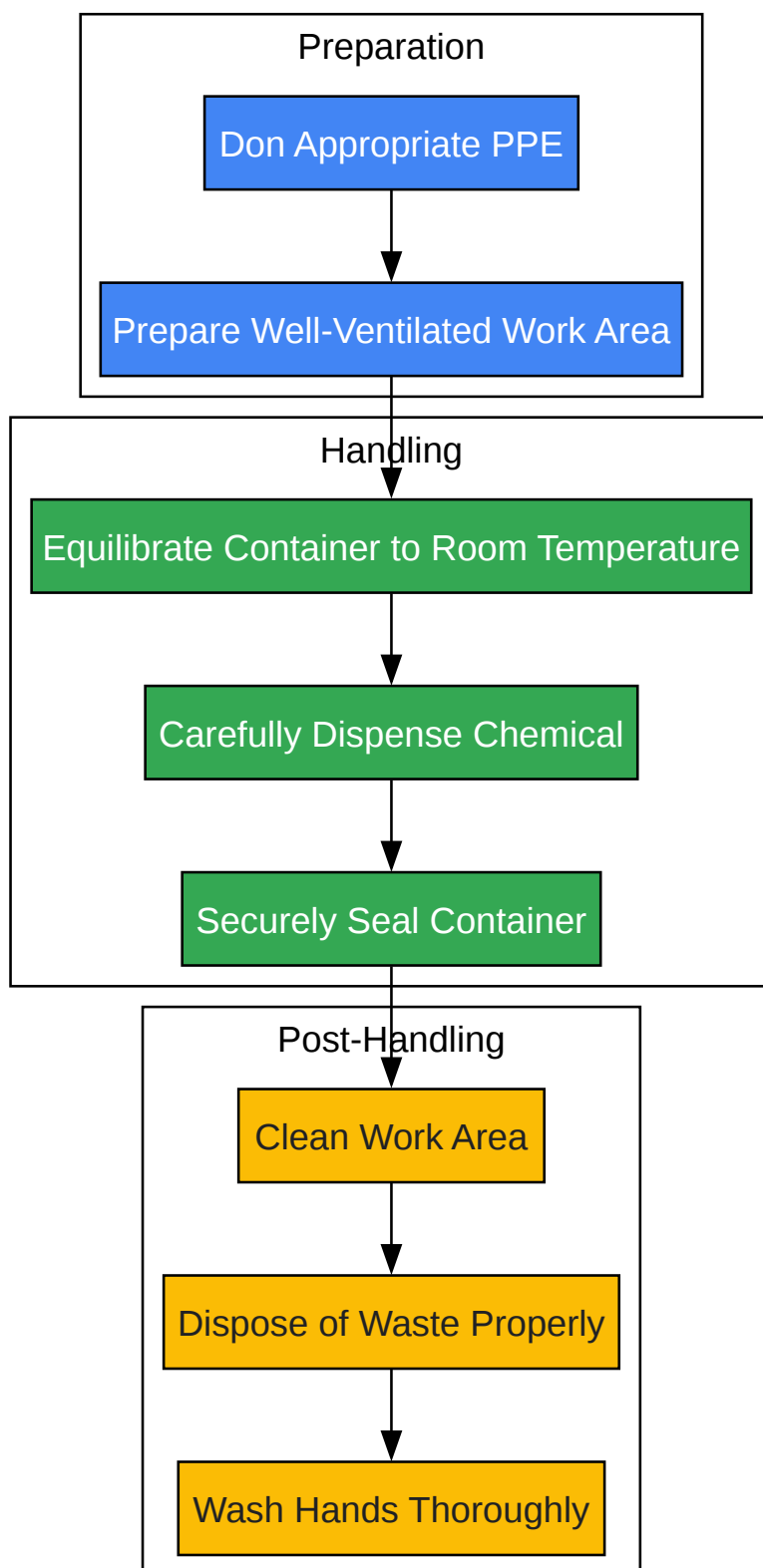
Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation and breathing vapors or dust.[\[4\]](#)[\[5\]](#)

- Environmental Precautions: Prevent the chemical from entering drains.[\[5\]](#)
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, closed container for disposal.[\[4\]](#)

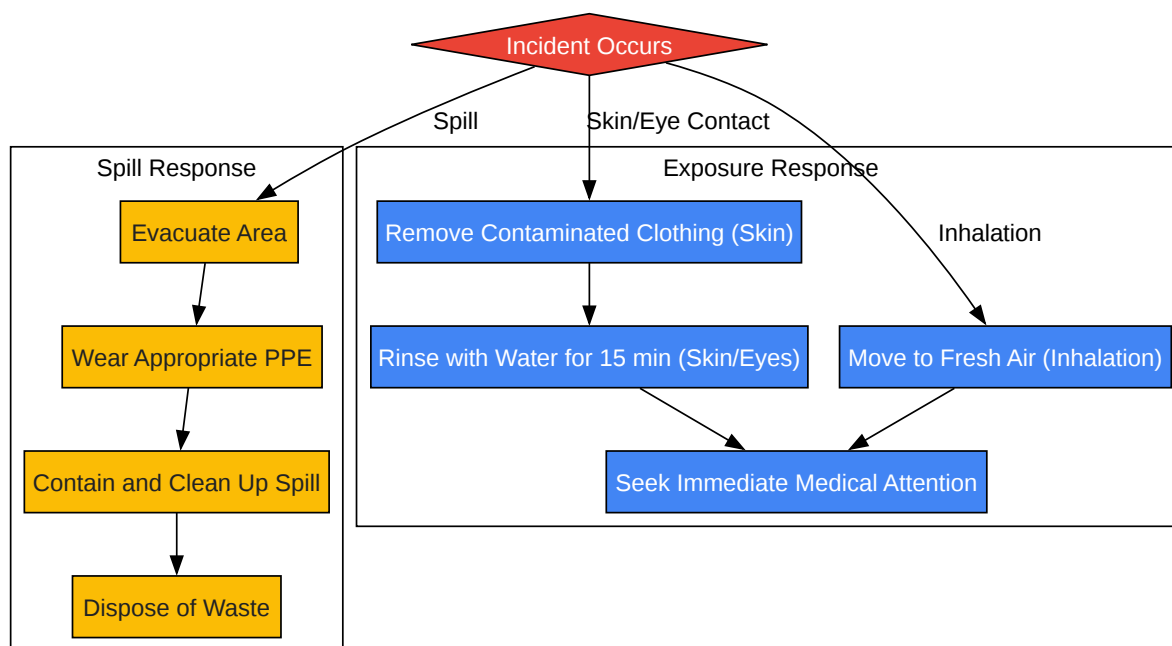
Logical Workflows

The following diagrams illustrate the key workflows for handling and responding to incidents involving 4-methylbenzonitrile.



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Caption: Workflow for Safe Handling of 4-Methylbenzonitrile.



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Caption: Emergency Response Flowchart for Incidents.

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